

# An In-depth Technical Guide to the Chemical Properties of 2-Hydroxyethyl Benzoate

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## Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2-Hydroxyethyl benzoate**, tailored for professionals in research and drug development. It includes detailed experimental protocols for the determination of its key characteristics, quantitative data summarized in tabular format, and visualizations of its synthesis and analytical workflow.

## Chemical Identity and Structure

**2-Hydroxyethyl benzoate**, also known as ethylene glycol monobenzoate, is an organic compound belonging to the benzoate ester class. It is characterized by a benzene ring attached to an ester group, which in turn is linked to a 2-hydroxyethyl group.

Chemical Structure:

Caption: Chemical structure of **2-Hydroxyethyl benzoate**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-hydroxyethyl benzoate[1]
CAS Number	94-33-7[1][2][3][4][5]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> [2][5]
Molecular Weight	166.17 g/mol [1][2]
SMILES	C1=CC=C(C=C1)C(=O)OCCO[1]
InChI	InChI=1S/C9H10O3/c10-6-7-12-9(11)8-4-2-1-3-5-8/h1-5,10H,6-7H2[1]
Synonyms	Ethylene glycol monobenzoate, 2-(Benzoyloxy)ethanol, β-Hydroxyethyl benzoate[1]

## Physicochemical Properties

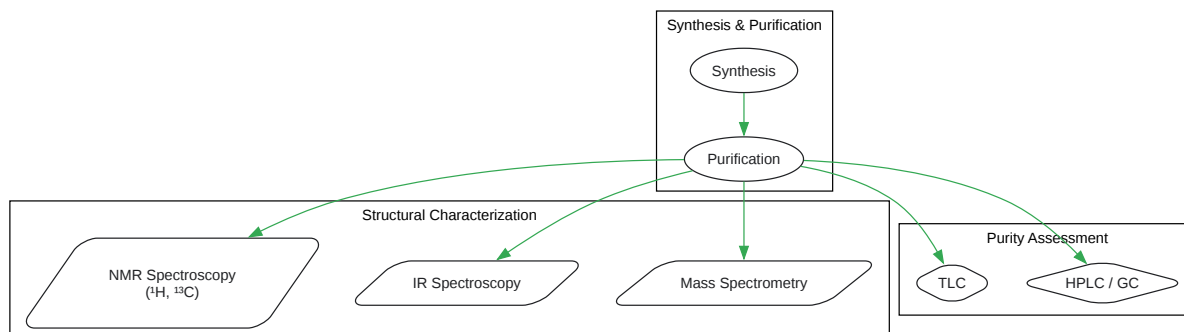
The physicochemical properties of **2-Hydroxyethyl benzoate** are crucial for its handling, formulation, and application in various research and development contexts.

Table 2: Physicochemical Data

Property	Value	Reference
Physical State	Colorless to pale yellow liquid or solid	[3][6]
Melting Point	34 - 45 °C	[2][3][6]
Boiling Point	~213 - 288.8 °C at 760 mmHg	[3][7][8]
Density	~1.11 - 1.175 g/cm <sup>3</sup>	[3][8]
Solubility	Soluble in organic solvents like ethanol, benzene, and methanol.	[3]
Flash Point	~125.5 °C	[6][8]
Refractive Index	~1.526 - 1.537	[3][7][8]

## Synthesis of 2-Hydroxyethyl Benzoate

**2-Hydroxyethyl benzoate** is typically synthesized via the esterification of benzoic acid with ethylene glycol.



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